

# Basic reactions of sodium carbonate with dilute acids

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An In-depth Technical Guide on the Core Reactions of Sodium Carbonate with Dilute Acids

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the fundamental chemical reactions between sodium carbonate ( $\text{Na}_2\text{CO}_3$ ) and various dilute acids. It covers the reaction mechanisms, thermodynamics, and kinetics, and includes detailed experimental protocols for quantitative analysis.

## Core Reaction Principles

Sodium carbonate, the sodium salt of carbonic acid, is a diprotic base. Its reaction with an acid proceeds in a stepwise manner through two distinct protonation stages. This neutralization reaction is characterized by the formation of sodium salt, water, and the evolution of carbon dioxide gas.<sup>[1]</sup> The overall reaction is visibly marked by effervescence as  $\text{CO}_2$  bubbles escape the solution.<sup>[2]</sup>

## Reaction with Strong Acids

When reacting with a strong acid, such as dilute hydrochloric acid (HCl) or sulfuric acid (H<sub>2</sub>SO<sub>4</sub>), sodium carbonate is completely neutralized. The reaction mechanism involves two sequential proton transfer steps.[3]

- **Step 1: Formation of Bicarbonate** The carbonate ion (CO<sub>3</sub><sup>2-</sup>) accepts the first proton from the acid to form the bicarbonate ion (HCO<sub>3</sub><sup>-</sup>).[4]  $\text{Na}_2\text{CO}_3 + \text{HCl} \rightarrow \text{NaHCO}_3 + \text{NaCl}$
- **Step 2: Formation of Carbonic Acid and Decomposition** The bicarbonate ion then accepts a second proton, forming the unstable carbonic acid (H<sub>2</sub>CO<sub>3</sub>).[4] This acid rapidly decomposes into water and carbon dioxide gas.[1]  $\text{NaHCO}_3 + \text{HCl} \rightarrow \text{NaCl} + \text{H}_2\text{O} + \text{CO}_2 (\text{g})$

The overall stoichiometric equation when sufficient acid is present is:  $\text{Na}_2\text{CO}_3 + 2\text{HCl} \rightarrow 2\text{NaCl} + \text{H}_2\text{O} + \text{CO}_2 (\text{g})$ [2]

Similarly, with dilute sulfuric acid:  $\text{Na}_2\text{CO}_3 + \text{H}_2\text{SO}_4 \rightarrow \text{Na}_2\text{SO}_4 + \text{H}_2\text{O} + \text{CO}_2 (\text{g})$

The reaction with strong acids is exothermic, releasing heat into the surroundings.[5][6]

## Reaction with Weak Acids

The reaction with weak acids, such as acetic acid (CH<sub>3</sub>COOH), follows the same two-step protonation pathway. However, the equilibrium position and reaction rate can differ. The overall reaction is:



Unlike the reaction with strong acids, the reaction between sodium carbonate and some weak acids, like citric acid, can be endothermic, absorbing heat from the surroundings.[7]

## Quantitative Data Summary

### Equilibrium Constants

The stepwise reaction is governed by the acid dissociation constants (pK<sub>a</sub>) of carbonic acid. It is important to distinguish between the "true" pK<sub>a</sub> of the molecular species H<sub>2</sub>CO<sub>3</sub> and the "effective" pK<sub>a</sub> which accounts for the equilibrium between dissolved CO<sub>2</sub> and H<sub>2</sub>CO<sub>3</sub> in aqueous solution.[8][9] For titration purposes, the effective pK<sub>a</sub> values are most relevant.

| Parameter                                                    | Value (at 25 °C) | Description                                                                                                                                                                                     |
|--------------------------------------------------------------|------------------|-------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| pKa <sub>1</sub> (effective)                                 | ~6.35            | Governs the equilibrium between CO <sub>2</sub> (aq) + H <sub>2</sub> O and HCO <sub>3</sub> <sup>-</sup> . Relevant for the first equivalence point. <a href="#">[10]</a> <a href="#">[11]</a> |
| pKa <sub>1</sub> (true, for H <sub>2</sub> CO <sub>3</sub> ) | ~3.45 - 3.75     | The actual acid dissociation constant of the carbonic acid molecule. <a href="#">[8]</a> <a href="#">[12]</a>                                                                                   |
| pKa <sub>2</sub>                                             | ~10.33           | Governs the equilibrium between HCO <sub>3</sub> <sup>-</sup> and CO <sub>3</sub> <sup>2-</sup> . Relevant for the second equivalence point. <a href="#">[10]</a> <a href="#">[13]</a>          |

Table 1: Acid Dissociation Constants for the Carbonate System.

## Thermochemical Data

The enthalpy of neutralization ( $\Delta H$ ) varies depending on the strength of the acid used. The reaction with a strong acid is more exothermic than with a weak acid because a weak acid must first ionize, which is an endothermic process.[\[14\]](#)

| Reaction                                                                              | Enthalpy Change ( $\Delta H$ )        | Type        | Reference(s)                                                   |
|---------------------------------------------------------------------------------------|---------------------------------------|-------------|----------------------------------------------------------------|
| Strong Acid + Strong Base (general)                                                   | -57 to -58 kJ/mol of H <sub>2</sub> O | Exothermic  | <a href="#">[15]</a> <a href="#">[16]</a> <a href="#">[17]</a> |
| Na <sub>2</sub> CO <sub>3</sub> (s) + 2HCl(aq)                                        | -50.15 kJ/mol                         | Exothermic  | <a href="#">[18]</a>                                           |
| Na <sub>2</sub> CO <sub>3</sub> (s) + excess CH <sub>3</sub> COOH(aq) (ethanoic acid) | +29.5 kJ/mol                          | Endothermic | <a href="#">[19]</a>                                           |
| Integral Enthalpy of Solution of Na <sub>2</sub> CO <sub>3</sub> (s)                  | -26.7 kJ/mol                          | Exothermic  | <a href="#">[7]</a>                                            |

Table 2: Enthalpy Changes for Sodium Carbonate Reactions.

## Experimental Protocols

### Protocol 1: Titrimetric Analysis (Warder Method)

The Warder method is a double-indicator titration used to determine the concentration of carbonate and hydroxide in a mixed sample, or simply the two equivalence points of a pure sodium carbonate solution.<sup>[4]</sup><sup>[20]</sup>

Objective: To quantify the carbonate concentration in a solution by titration with a standardized strong acid (e.g., 0.1 M HCl).

Materials:

- Sodium carbonate solution (analyte)
- Standardized hydrochloric acid solution (0.1 M)
- Phenolphthalein indicator solution
- Methyl orange indicator solution
- Burette, pipette (25 mL), conical flasks (250 mL)
- Distilled water

Procedure:

- Rinse and fill the burette with the standardized HCl solution. Record the initial volume.
- Pipette 25 mL of the sodium carbonate solution into a clean conical flask.
- Add 2-3 drops of phenolphthalein indicator. The solution will turn pink.
- Titrate with HCl while swirling the flask until the pink color just disappears. This is the first endpoint ( $V_1$ ). This volume corresponds to the conversion of all carbonate to bicarbonate:  
$$\text{CO}_3^{2-} + \text{H}^+ \rightarrow \text{HCO}_3^-$$
<sup>[4]</sup>

- Record the burette reading for  $V_1$ .
- To the same solution, add 2-3 drops of methyl orange indicator. The solution will turn yellow.
- Continue titrating with HCl until the solution turns a persistent orange-red. This is the second endpoint ( $V_2$ ). This second volume of titrant corresponds to the neutralization of the bicarbonate formed in the first step:  $\text{HCO}_3^- + \text{H}^+ \rightarrow \text{H}_2\text{O} + \text{CO}_2$ .<sup>[4]</sup>
- Record the final burette reading ( $V_2$ ).
- Repeat the titration at least twice more for concordant results.

Calculations:

- The volume of HCl used for the first step is  $V_1$ .
- The volume of HCl used for the second step is  $(V_2 - V_1)$ .
- Theoretically, for pure sodium carbonate,  $V_1$  should be equal to  $(V_2 - V_1)$ , meaning  $V_2 = 2V_1$ .
- The moles of  $\text{Na}_2\text{CO}_3$  can be calculated using the volume from the second step: Moles of  $\text{Na}_2\text{CO}_3 = \text{Molarity of HCl} \times (V_2 - V_1)$
- Alternatively, using the total volume: Moles of  $\text{Na}_2\text{CO}_3 = (\text{Molarity of HCl} \times V_2) / 2$

## Protocol 2: Calorimetric Determination of Enthalpy of Reaction

Objective: To measure the enthalpy change for the reaction between solid sodium carbonate and excess dilute hydrochloric acid.

Materials:

- Coffee-cup calorimeter (e.g., two nested polystyrene cups with a lid)
- Digital thermometer ( $\pm 0.1$  °C)
- Anhydrous sodium carbonate (solid)

- Dilute hydrochloric acid (~1.0 M)
- Stirring rod or magnetic stirrer
- Weighing balance

#### Procedure:

- Measure a fixed volume (e.g., 50.0 mL) of the dilute HCl solution and place it into the calorimeter.
- Allow the acid to reach thermal equilibrium and record its initial, stable temperature ( $T_{\text{initial}}$ ).<sup>[5]</sup>
- Accurately weigh a specific mass (e.g., ~2.0 g) of anhydrous sodium carbonate.
- Add the solid sodium carbonate to the acid in the calorimeter, replace the lid, and immediately begin stirring to ensure complete reaction.<sup>[18]</sup>
- Monitor the temperature, recording the highest temperature reached ( $T_{\text{final}}$ ).<sup>[5]</sup>
- Calculate the temperature change,  $\Delta T = T_{\text{final}} - T_{\text{initial}}$ .

#### Calculations:

- Calculate the heat absorbed by the solution ( $q_{\text{soln}}$ ):  $q_{\text{soln}} = m \times c \times \Delta T$ 
  - $m$  = mass of the final solution (mass of acid + mass of  $\text{Na}_2\text{CO}_3$ ). Assume the density of the acid solution is 1.0 g/mL.
  - $c$  = specific heat capacity of the solution (assume it's the same as water, 4.184 J/g·°C).
- Calculate the heat of reaction ( $q_{\text{rxn}}$ ):  $q_{\text{rxn}} = -q_{\text{soln}}$  (assuming negligible heat loss to the calorimeter).
- Calculate the moles of  $\text{Na}_2\text{CO}_3$  reacted:  $\text{moles} = \text{mass of Na}_2\text{CO}_3 / \text{molar mass of Na}_2\text{CO}_3$  (105.99 g/mol)

- Calculate the molar enthalpy of reaction ( $\Delta H$ ):  $\Delta H = q_{\text{rxn}} / \text{moles of Na}_2\text{CO}_3$  (The result will be in J/mol; convert to kJ/mol).

## Protocol 3: Determination of Reaction Rate via Gas Evolution

Objective: To determine the initial rate of reaction by measuring the volume of  $\text{CO}_2$  evolved over time.[\[21\]](#)

Materials:

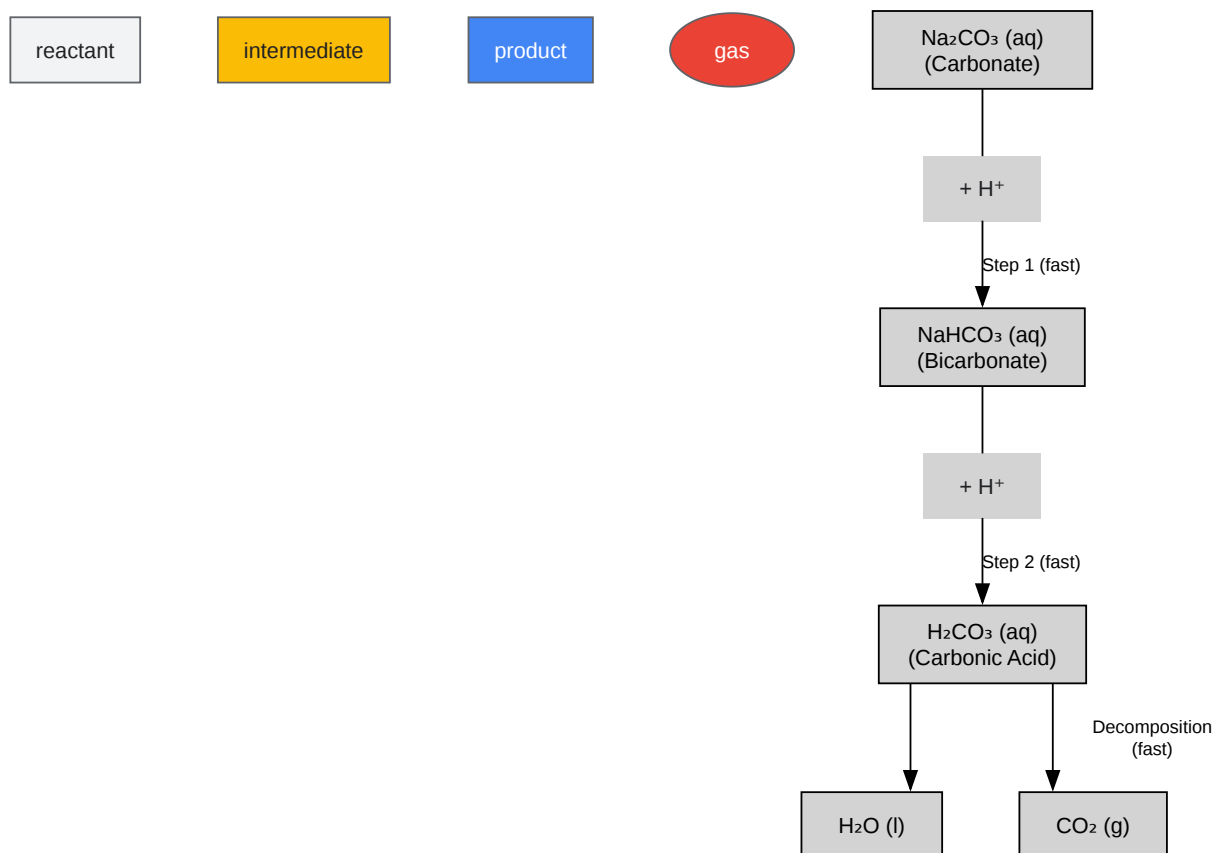
- Gas syringe or an inverted measuring cylinder in a trough of water.
- Conical flask with a side arm connected to the gas collection apparatus.
- Sodium carbonate (solid or solution)
- Dilute hydrochloric acid
- Stopwatch

Procedure:

- Set up the gas collection apparatus. If using an inverted cylinder, ensure it is completely filled with water.
- Place a known mass of sodium carbonate powder (or a known volume of solution) into the conical flask.
- Measure a specific volume of dilute HCl into a separate container (e.g., a test tube that can be tipped over inside the flask).
- Seal the flask. Tip the flask to mix the reactants and start the stopwatch simultaneously.[\[22\]](#)
- Record the volume of  $\text{CO}_2$  gas collected at regular time intervals (e.g., every 15 seconds) until the reaction ceases.
- Plot a graph of the volume of  $\text{CO}_2$  (y-axis) against time (x-axis).

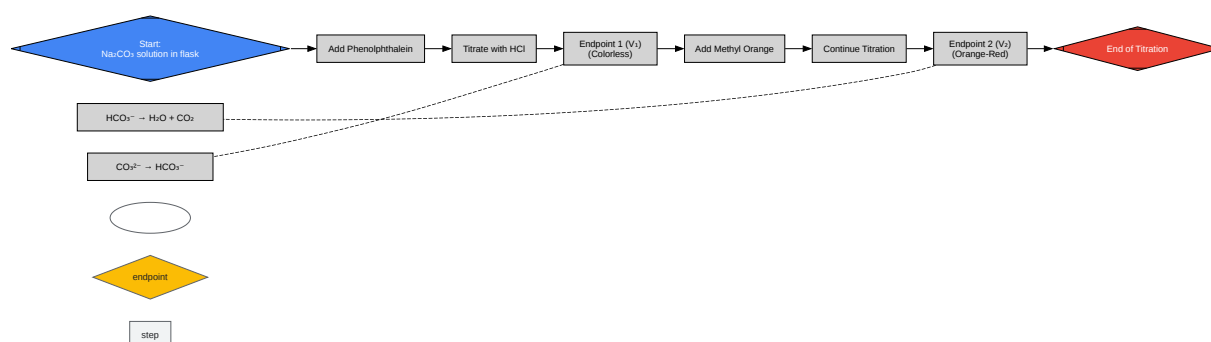
- The initial rate of reaction is determined by calculating the gradient of the tangent to the curve at time  $t=0$ .[\[21\]](#)
- The experiment can be repeated by varying the concentration of the acid or the mass of the carbonate to determine the order of the reaction with respect to each reactant.[\[22\]](#)

## Visualizations



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Caption: Stepwise protonation pathway of sodium carbonate with a strong acid.



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Caption: Experimental workflow for the Warder double-indicator titration method.

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